

# Personal protective equipment for handling 2-Hydroxyterephthalic acid

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## Compound of Interest

Compound Name: 2-Hydroxyterephthalic acid

Cat. No.: B1213156

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## Essential Safety and Handling Guide for 2-Hydroxyterephthalic Acid

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **2-Hydroxyterephthalic acid**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[4\]](#)
- Before handling, inspect all personal protective equipment (PPE) for integrity.

### 2. Donning Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that comply with NIOSH (US) or EN 166 (EU) standards.[5] A face shield should be used if there is a significant risk of splashing.
- Skin Protection:
  - Wear a lab coat or other protective clothing to prevent skin contact.[1][2]
  - Handle the substance with impervious gloves.[5] Nitrile or butyl rubber gloves are generally recommended for handling acids.[6] Regularly inspect gloves for any signs of degradation or puncture.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.[4]

### 3. Handling the Chemical:

- Avoid breathing dust, fumes, gas, mist, or vapors.[1][7]
- Prevent contact with skin and eyes.[1]
- Do not eat, drink, or smoke in the handling area.[3]
- Weigh and transfer the solid material carefully to avoid creating dust.
- Keep the container tightly closed when not in use and store in a dry, well-ventilated place.[1][5]

### 4. In Case of Exposure or Spill:

- Eye Contact: Immediately rinse cautiously with water for several minutes.[5][7] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[1][5]
- Skin Contact: Take off immediately all contaminated clothing.[5] Wash the affected area with plenty of soap and water.[1] If skin irritation occurs, get medical advice.[1][5]
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]

- Spill: For dry spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.[2]

#### 5. Doffing PPE and Personal Hygiene:

- Remove gloves and other PPE carefully, avoiding contamination of skin or personal clothing.
- Wash hands and face thoroughly after handling the substance.[5]

## Disposal Plan

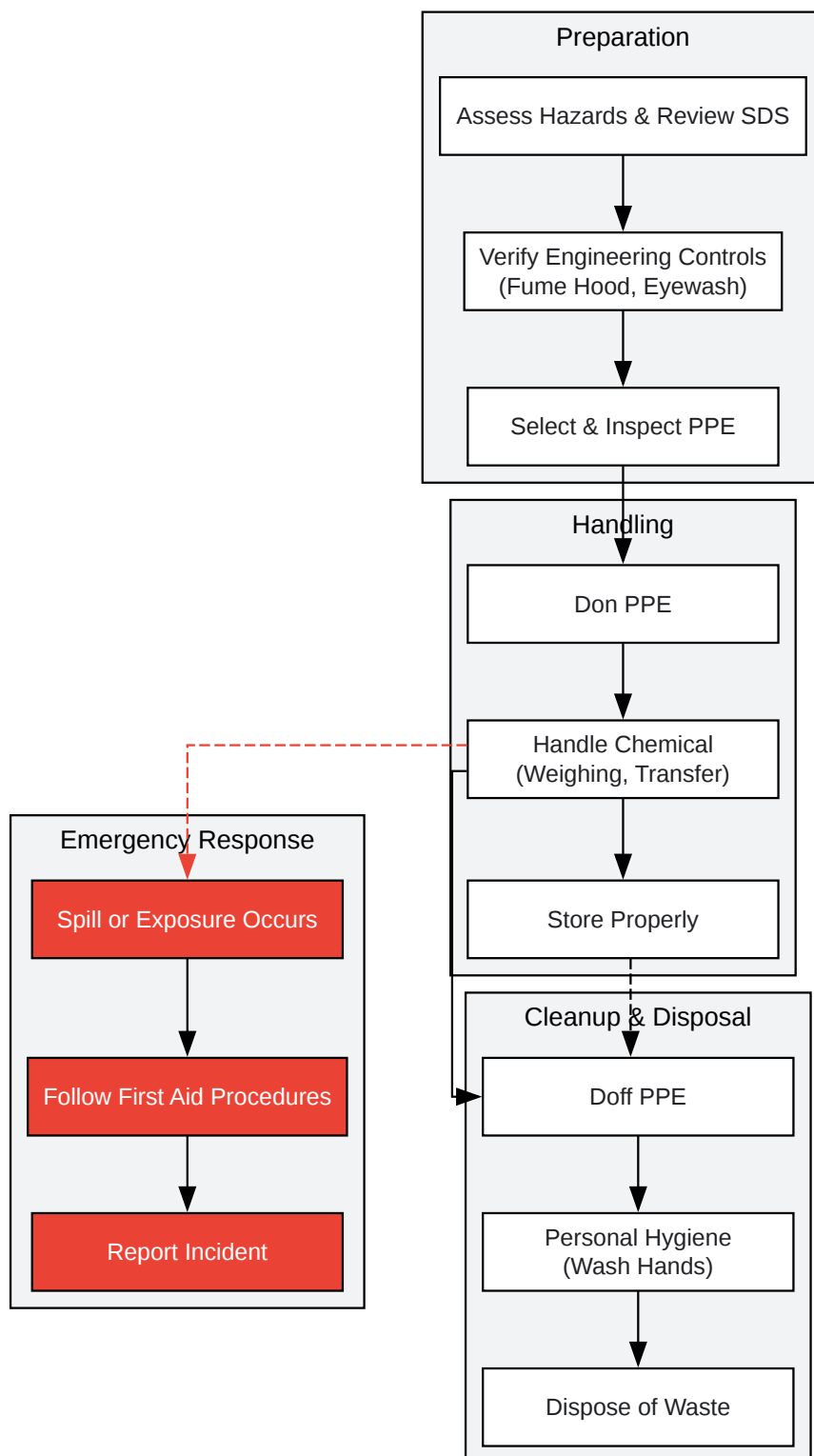
- Dispose of **2-Hydroxyterephthalic acid** and its containers in accordance with all applicable national and local regulations.[5]
- Do not mix with other waste.[5]
- Leave the chemical in its original container if possible.[5]
- Contaminated containers should be handled as the product itself.[5]
- Do not allow the product to enter drains.[5]

## Hazard and Protection Summary

Hazard Classification	GHS Hazard Statement	Recommended Personal Protective Equipment
Acute Oral Toxicity (Category 4)	H302: Harmful if swallowed[7][8]	Standard laboratory PPE
Skin Irritation (Category 2)	H315: Causes skin irritation[7][8]	Impervious gloves, lab coat
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[7][8]	Safety goggles, face shield (if needed)
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation[7][8]	Use in a well-ventilated area; respirator if needed

# Experimental Workflow for Safe Handling

Workflow for Safe Handling of 2-Hydroxyterephthalic Acid



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